

Application Notes and Protocols for SKF 91488 Dihydrochloride in Rodent Studies

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Compound of Interest

Compound Name: SKF 91488 dihydrochloride

Cat. No.: B1662238

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Introduction

SKF 91488 dihydrochloride is a potent and specific inhibitor of histamine N-methyltransferase (HNMT), the primary enzyme responsible for the metabolic inactivation of histamine in the central nervous system.[1][2] By inhibiting HNMT, SKF 91488 leads to an accumulation of histamine, thereby potentiating its physiological effects.[3][4] This makes it a valuable pharmacological tool for investigating the role of histamine in various physiological and pathological processes, including neurotransmission, inflammation, and cardiovascular function.[2][5] These application notes provide detailed protocols and dosage guidelines for the use of **SKF 91488 dihydrochloride** in rodent research.

Data Presentation

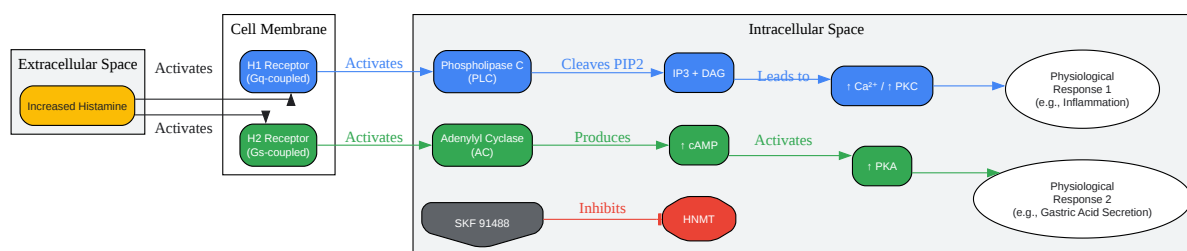
SKF 91488 Dihydrochloride Dosage in Rodent Studies

Research Area	Animal Model	Route of Administration	Dosage Range	Observed Effects	Reference
Antinociception	Mouse	Intracerebroventricular (i.c.v.)	30, 50, and 100 µg per animal	Dose-dependent increase in pain threshold in hot plate, abdominal constriction, and paw pressure tests.	[6]
Rat	Intracerebroventricular (i.c.v.)	30 µg per animal	Significant antinociceptive effect.	[6]	
Cardiovascular	Wistar Rat	Intracerebroventricular (i.c.v.)	20-100 µg	Increased mean arterial pressure (MAP) and heart rate (HR).	[2]
Wistar Rat	Intracerebroventricular (i.c.v.)	10 µg	Increased histamine concentrations in the hypothalamus and medulla oblongata.	[2]	

Inflammation	Hamster	Aerosolized Inhalation	100 μ M (in vitro on tracheal segments)	Eliminated infection-induced airway hyperresponsiveness to histamine.	[2]
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Mechanism of Action: Signaling Pathway

Inhibition of HNMT by SKF 91488 prevents the methylation and subsequent degradation of histamine. The resulting increase in histamine levels leads to enhanced activation of histamine receptors (H1, H2, H3, and H4), which are G-protein coupled receptors (GPCRs) that trigger distinct downstream signaling cascades.[7][8][9][10]



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Caption: Signaling pathway of SKF 91488 action.

Experimental Protocols

Preparation of SKF 91488 Dihydrochloride Solution for Injection

Materials:

- **SKF 91488 dihydrochloride** powder
- Sterile, pyrogen-free saline (0.9% sodium chloride) or artificial cerebrospinal fluid (aCSF) for i.c.v. injections.
- Sterile microcentrifuge tubes
- Vortex mixer
- Sterile syringe filters (0.22 μ m)
- Sterile syringes and needles

Protocol:

- Calculate the required amount of **SKF 91488 dihydrochloride** based on the desired final concentration and volume.
- Aseptically weigh the calculated amount of **SKF 91488 dihydrochloride** powder and transfer it to a sterile microcentrifuge tube.
- Add the appropriate volume of sterile saline or aCSF to the microcentrifuge tube.
- Vortex the solution until the powder is completely dissolved. **SKF 91488 dihydrochloride** is water-soluble.
- Sterile-filter the solution using a 0.22 μ m syringe filter into a new sterile tube or directly into the injection syringe.
- Prepare fresh solutions on the day of the experiment. While specific stability data is limited, it is best practice to avoid long-term storage of the solution to ensure potency.

Intracerebroventricular (i.c.v.) Injection in Rats

This is a surgical procedure and requires appropriate ethical approval and aseptic technique.

Materials:

- Stereotaxic apparatus
- Anesthetic (e.g., isoflurane, ketamine/xylazine cocktail)
- Surgical instruments (scalpel, drill, etc.)
- Hamilton syringe with a fine-gauge needle
- Prepared SKF 91488 solution

Protocol:

- Anesthetize the rat using an approved anesthetic protocol.
- Secure the rat in the stereotaxic apparatus.
- Make a midline incision on the scalp to expose the skull.
- Identify the bregma and determine the coordinates for the lateral ventricle (a common target). Typical coordinates for the lateral ventricle in an adult rat are approximately: -0.8 mm posterior to bregma, 1.5 mm lateral to the midline, and 3.5-4.0 mm ventral from the skull surface. These coordinates should be optimized for the specific rat strain and age.
- Drill a small burr hole at the determined coordinates.
- Slowly lower the Hamilton syringe needle to the desired depth.
- Infuse the SKF 91488 solution slowly (e.g., over 1-2 minutes) to avoid tissue damage.
- Leave the needle in place for a few minutes after infusion to prevent backflow.
- Slowly retract the needle.
- Suture the scalp incision.

- Provide post-operative care, including analgesia and monitoring for recovery.

Intraperitoneal (i.p.) Injection in Mice

Materials:

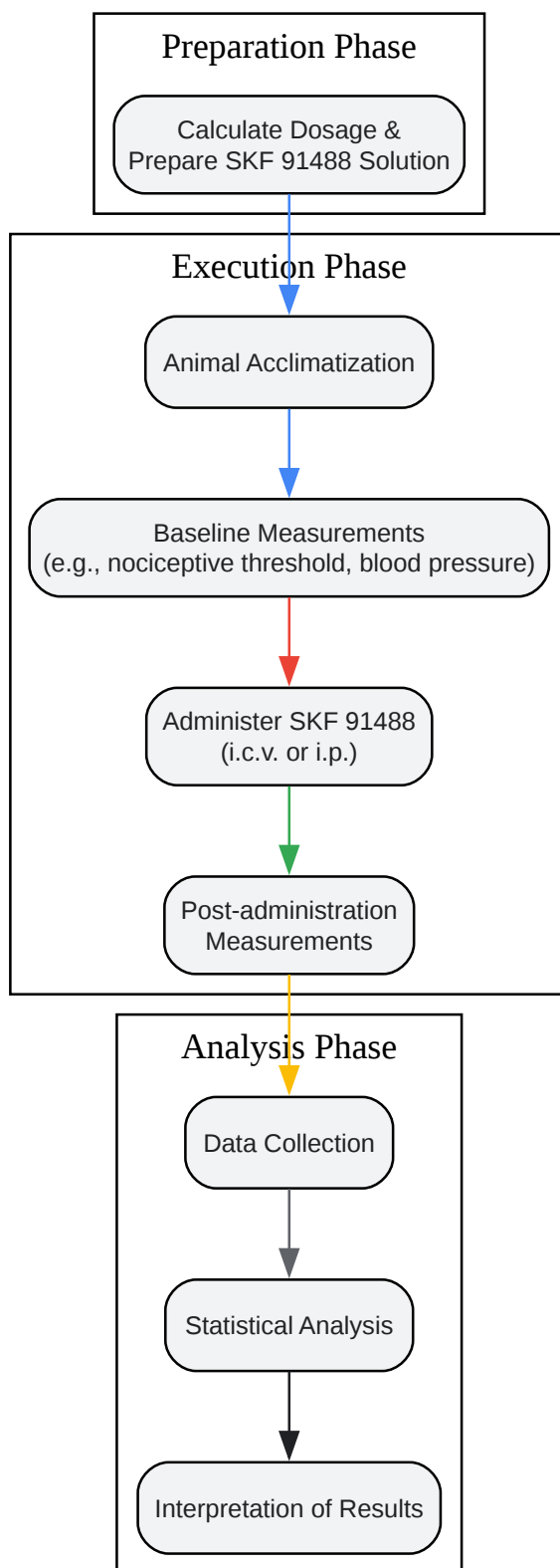
- Appropriate restraint device or manual restraint technique
- Sterile syringe and needle (25-27 gauge)
- Prepared SKF 91488 solution

Protocol:

- Restrain the mouse securely to expose the abdomen.
- Locate the injection site in the lower right or left quadrant of the abdomen, avoiding the midline to prevent damage to the bladder or cecum.
- Insert the needle at a 15-20 degree angle into the peritoneal cavity.
- Aspirate gently to ensure no blood or urine is drawn, which would indicate improper needle placement.
- Inject the solution smoothly.
- Withdraw the needle and return the mouse to its cage.
- Monitor the mouse for any adverse reactions.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for an in vivo study using SKF 91488 in rodents.

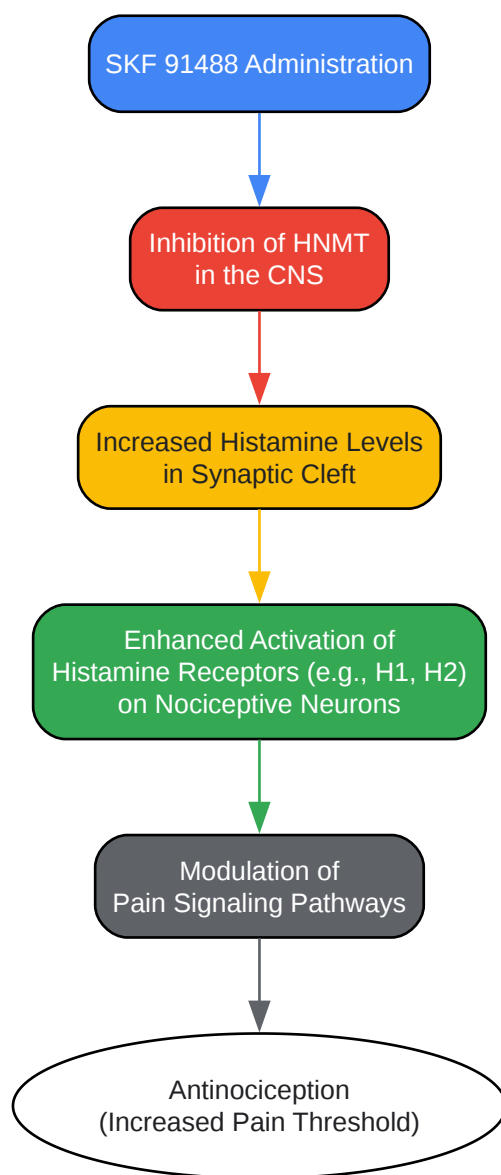


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Caption: A typical experimental workflow for rodent studies.

Logical Relationships: Mechanism of Antinociception

The antinociceptive effects of SKF 91488 are a direct consequence of its ability to increase central histamine levels, which in turn modulates pain perception pathways.



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Caption: Mechanism of SKF 91488-induced antinociception.

Disclaimer: This document is intended for research purposes only. All animal experiments should be conducted in accordance with institutional and national guidelines for the care and use of laboratory animals and with the appropriate ethical approvals. The provided protocols are for guidance and may require optimization for specific experimental conditions.

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References

- 1. Histamine N-Methyltransferase in the Brain - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. SKF-91488 - Wikipedia [en.wikipedia.org]
- 5. Inhibition of rat brain histamine-N-methyltransferase by 9-amino-1,2,3,4-tetrahydroacridine (THA) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Effects of two histamine-N-methyltransferase inhibitors, SKF 91488 and BW 301 U, in rodent antinociception - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. SMPDB [smpdb.ca]
- 8. researchgate.net [researchgate.net]
- 9. Modulation of histamine H2 receptor signalling by G-protein-coupled receptor kinase 2 and 3 - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Histamine Receptors: Ex Vivo Functional Studies Enabling the Discovery of Hits and Pathways - PMC [pmc.ncbi.nlm.nih.gov]
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